

Samotolisib toxicity management side effects

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Compound Focus: Samotolisib

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Side Effect & Management Guide

Side Effect	Severity / Notes	Management Strategies
Mucositis / Stomatitis	Dose-Limiting Toxicity (DLT) observed [1]	Dose interruption and reduction; aggressive oral care regimens [1].
Hyperglycemia	Frequent, requires monitoring [2]	Blood glucose monitoring; may require antihyperglycemic medication [2].
Pneumonitis	Serious DLT observed [1]	Requires clinical evaluation (e.g., radiologic imaging); dose interruption [1].
Nausea / Vomiting	Common [2]	Prophylactic and rescue antiemetic medications [2].
Fatigue	Common [2]	Supportive care; assess for other contributing factors.
Rash	-	Supportive topical treatments; monitor for severity.
Decreased Appetite	-	Nutritional support; dietary counseling.

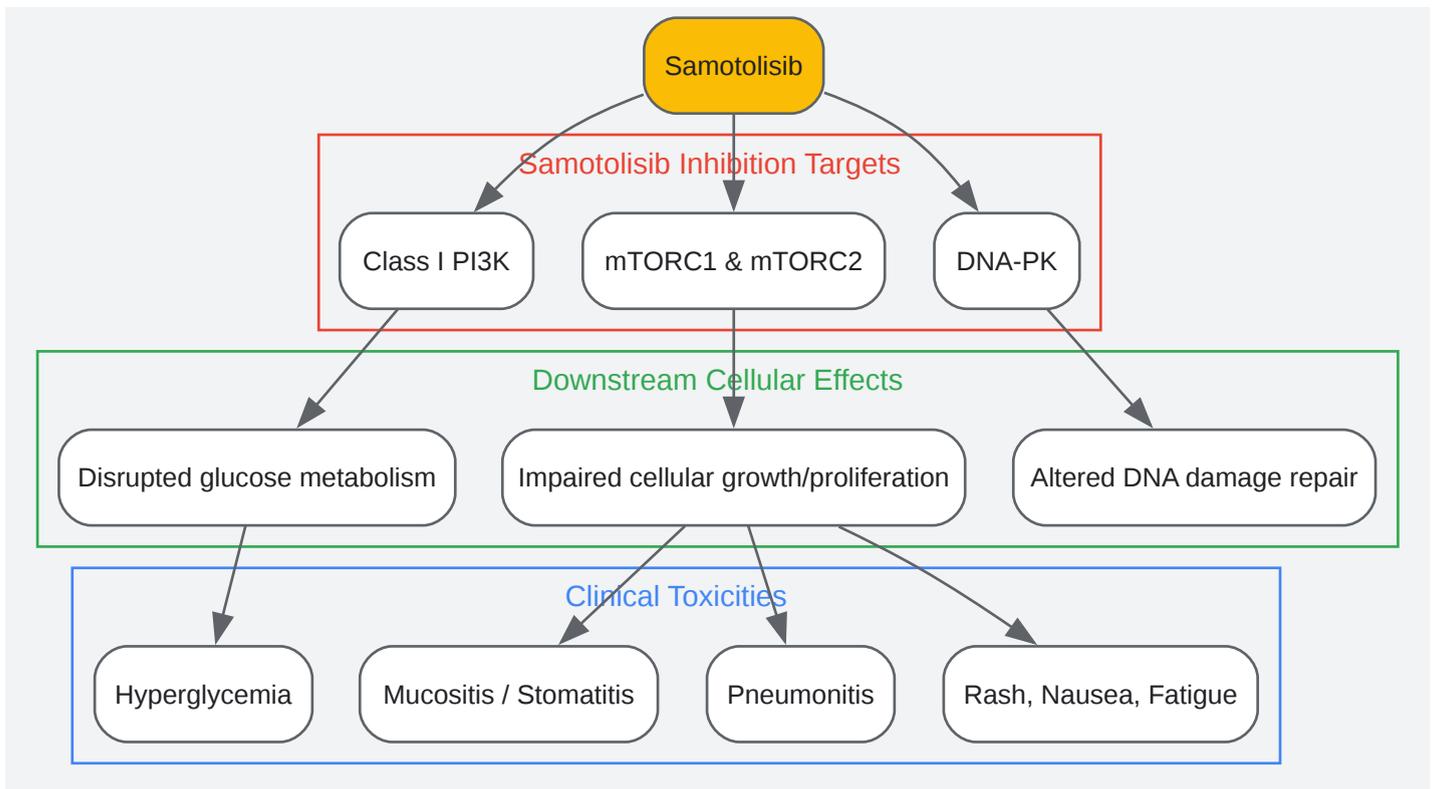
Experimental Protocols & Dosing

The management strategies above are derived from specific clinical trial protocols. Here are the key methodological details:

- **Standard Adult Dosing:** In a Phase Ib/II study for metastatic castration-resistant prostate cancer (mCRPC), **Samotolisib** was administered orally at **200 mg twice daily** in continuous 28-day cycles, combined with Enzalutamide 160 mg daily [2].
- **Pediatric Dosing:** The NCI-COG Pediatric MATCH trial established a Recommended Phase 2 Dose (RP2D) of **115 mg/m²/dose** (approximately the adult MTD adjusted for body surface area) administered orally twice daily [1]. This followed a rolling 6 dose escalation design.
- **Dose Modification Rules:** In clinical trials, treatment was withheld for Dose-Limiting Toxicities (DLTs) for up to 14 days. If the toxicity resolved to baseline, patients could resume therapy at a **reduced dose level**. If the DLT recurred after re-challenge or did not resolve, patients were permanently removed from protocol therapy [1].
- **Pharmacokinetic (PK) Monitoring:** Optional PK studies involved collecting plasma samples at multiple time points (pre-dose, 30 minutes, 1, 2, 4, 6-8, and 24 hours) after the first dose to monitor drug exposure [1]. This is crucial for correlating toxicity with drug levels.

Mechanism of Action & Toxicity Pathways

Understanding the drug's targets helps explain its toxicity profile. **Samotolisib** is an ATP-competitive small molecule inhibitor that simultaneously targets **Class I PI3K isoforms, mTOR (both mTORC1 and mTORC2), and DNA-PK** [1]. The following diagram illustrates how inhibiting these key signaling nodes leads to the observed clinical side effects.



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Frequently Asked Questions (FAQs)

Q1: What is the most critical toxicity to monitor for with Samotolisib? A1: While gastrointestinal effects are common, **pneumonitis** is a potentially serious and dose-limiting toxicity that requires a high index of suspicion. Patients with new or worsening respiratory symptoms should be evaluated promptly with radiologic imaging [1].

Q2: Were there any drug interactions noted in clinical trials? A2: Yes. When co-administered with Enzalutamide, a **35% decrease in Samotolisib exposure** was observed. This highlights the importance of therapeutic drug monitoring in combination regimens and may explain inter-patient variability in efficacy and toxicity [2].

Q3: In which patient population was Samotolisib found to be ineffective? A3: The Pediatric MATCH trial concluded that **Samotolisib** demonstrated no objective responses or prolonged stable disease in children and young adults with relapsed/refractory solid and CNS tumors harboring PI3K/mTOR pathway alterations.

This suggests that in genomically complex, high-grade malignancies, pathway activation alone may be insufficient for predicting sensitivity to single-agent **Samotolisib** [1].

Q4: What is the clinical efficacy profile of Samotolisib? A4: In a Phase II study of mCRPC, the combination of **Samotolisib** and Enzalutamide showed a statistically significant improvement in median radiographic Progression-Free Survival (rPFS) compared to placebo/Enzalutamide (10.2 vs. 5.5 months). This benefit appeared enriched in patients without the androgen receptor splice variant 7 (AR-V7) [2].

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References

1. Phase II Study of Samotolisib in Children and Young Adults ... [pmc.ncbi.nlm.nih.gov]
2. Data from Phase Ib/II Study of Enzalutamide with Samotolisib ... [scispace.com]

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